

TCO-PEG24-NHS Ester: A Technical Guide to Safety and Application in Bioconjugation

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Compound of Interest

Compound Name: TCO-PEG24-NHS ester

Cat. No.: B12432081

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information and detailed experimental protocols for the use of **TCO-PEG24-NHS ester**, a key reagent in the field of bioconjugation and proteolysis-targeting chimera (PROTAC) development. The information is intended to ensure safe handling and effective application in research and drug development settings.

Core Safety and Handling Information

While a comprehensive Safety Data Sheet (SDS) for **TCO-PEG24-NHS ester** with quantitative toxicological data is not readily available, the following information is derived from the SDS of a close structural analog, TCO-PEG4-NHS ester, and should be used as a guide for safe handling. It is imperative to consult the substance-specific SDS from the supplier upon receipt.

Hazard Identification

The primary hazards associated with TCO-PEG-NHS esters are related to their reactivity and potential as a sensitizer.

Table 1: GHS Hazard Classification (based on TCO-PEG4-NHS ester analog)[1]

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	3	H316: Causes mild skin irritation
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects
Carcinogenicity	1A, 1B	H350: May cause cancer
Specific target organ toxicity, single exposure	2	H371: May cause damage to organs
Specific target organ toxicity, repeated exposure	2	H373: May cause damage to organs through prolonged or repeated exposure
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

Physical and Chemical Properties

Table 2: Physicochemical Data for **TCO-PEG24-NHS Ester**

Property	Value	Source
Molecular Formula	C ₆₄ H ₁₁₈ N ₂ O ₃₀	BroadPharm, Precise PEG
Molecular Weight	1395.63 g/mol	Precise PEG
Purity	>90%	Precise PEG
Solubility	Soluble in DMSO, DMF, DCM	BroadPharm
Appearance	White to off-white solid	General knowledge
Storage	Store at -20°C, desiccated	BroadPharm, Lumiprobe

Handling and Storage

Proper handling and storage are crucial to maintain the reagent's integrity and ensure user safety.

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid breathing dust or fumes. Wash hands thoroughly after handling.[1]
- Storage: Store in a tightly sealed container at -20°C in a dry environment.[1][2] TCO compounds are not recommended for long-term storage due to the potential for isomerization of the trans-cyclooctene to the less reactive cis-cyclooctene.[3]

First-Aid Measures

Table 3: First-Aid Measures (based on TCO-PEG4-NHS ester analog)

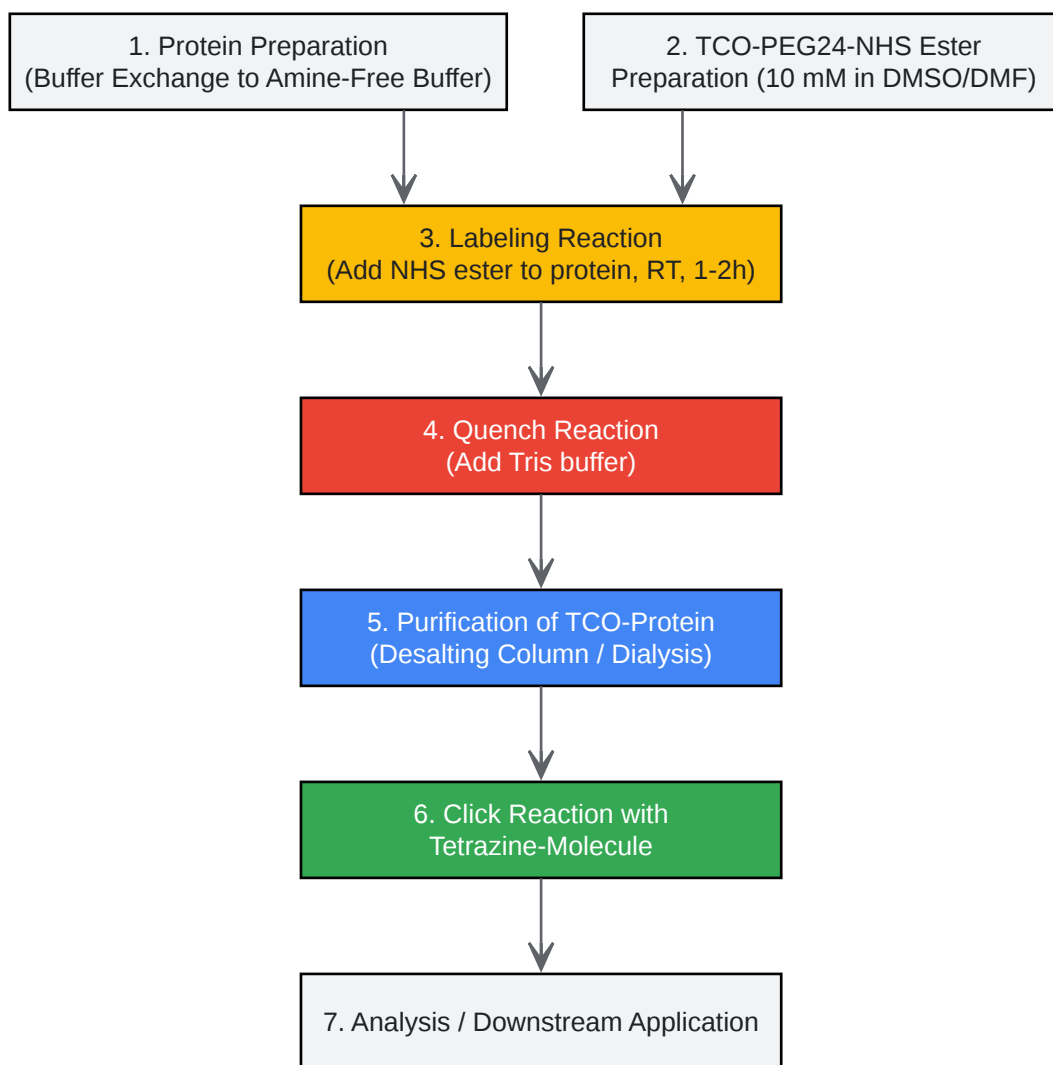
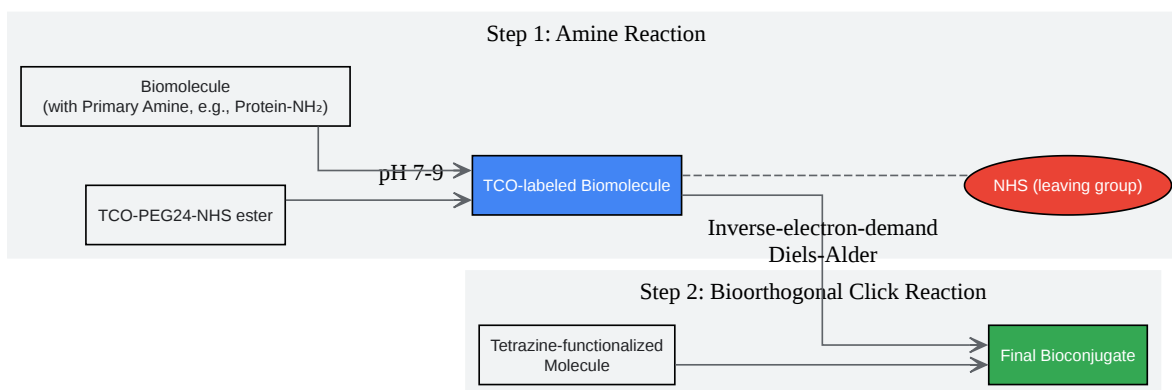
Exposure Route	First-Aid Procedure
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Mechanism of Action and Experimental Protocols

TCO-PEG24-NHS ester is a heterobifunctional linker. The N-hydroxysuccinimide (NHS) ester reacts with primary amines (e.g., lysine residues on proteins) to form a stable amide bond. The trans-cyclooctene (TCO) moiety then participates in a highly efficient and bioorthogonal inverse-electron-demand Diels-Alder cycloaddition ("click chemistry") with a tetrazine-functionalized molecule.

Reaction Mechanism

The two-stage reaction process is a cornerstone of its utility in creating precisely defined bioconjugates.



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